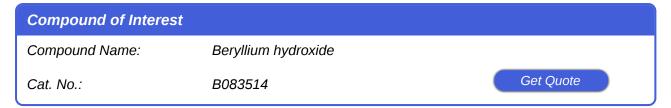


Beryllium hydroxide amphoteric nature explanation

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An In-Depth Technical Guide to the Amphoteric Nature of Beryllium Hydroxide

Introduction

Beryllium hydroxide, Be(OH)₂, is a fascinating and unique compound within the alkaline earth metals (Group 2). While most Group 2 hydroxides are distinctly basic, beryllium hydroxide exhibits amphoterism, meaning it can function as both a base and an acid.[1][2] This dual reactivity is a direct consequence of the beryllium cation's small size and high charge density, which imparts significant covalent character to its bonds and strongly polarizes surrounding water molecules.[3] This technical guide provides a comprehensive exploration of the chemical principles, quantitative data, and experimental verification of the amphoteric nature of beryllium hydroxide, tailored for researchers and professionals in chemistry and materials science.

The Chemical Basis of Amphoterism in Beryllium Hydroxide

The amphoteric behavior of **beryllium hydroxide** is not adequately explained by a simple ionic model (Be^{2+} and $2OH^-$). Instead, it is intrinsically linked to the nature of the hydrated beryllium ion, [$Be(H_2O)_4$]²⁺, which is the predominant species in aqueous solutions.[3]

The Be²⁺ ion is exceptionally small and possesses a high positive charge density. This allows it to exert a strong polarizing effect on the electron clouds of the four coordinated water



molecules (ligands). This polarization draws electron density from the O-H bonds in the water ligands, weakening them and making the hydrogen atoms more acidic and prone to dissociation as protons (H⁺).[3][4] Consequently, the hydrated beryllium ion itself acts as a Brønsted acid.

When a base is added, it removes protons from the coordinated water molecules. When an acid is added, it reacts with the hydroxide groups. This dual capability is the foundation of its amphoterism.

Reaction with Acids

In the presence of an acid, **beryllium hydroxide** acts as a Brønsted-Lowry base. The hydroxide ions accept protons (H⁺) from the acid to form water, and the beryllium cation forms a salt with the acid's conjugate base. For example, with hydrochloric acid (HCl), Be(OH)₂ dissolves to form beryllium chloride and water.[2][5][6]

General Reaction: Be(OH)₂(s) + 2H⁺(aq) \rightarrow Be²⁺(aq) + 2H₂O(I)

Specific Reaction with HCI:[6][7] Be(OH)₂(s) + 2HCI(aq) \rightarrow BeCl₂(aq) + 2H₂O(I)

Reaction with Bases

In the presence of a strong base, **beryllium hydroxide** acts as a Lewis acid. It accepts hydroxide ions (OH⁻) to form a soluble complex ion.[1] When reacting with excess sodium hydroxide (NaOH), Be(OH)₂ dissolves to form a colorless solution containing the sodium salt of the tetrahydroxoberyllate complex ion, [Be(OH)₄]²⁻.[1][3][8]

General Reaction: Be(OH)₂(s) + 2OH⁻(aq) \rightarrow [Be(OH)₄]²⁻(aq)

Specific Reaction with NaOH:[1][8] Be(OH)₂(s) + 2NaOH(aq) → Na₂--INVALID-LINK--

The formation of this stable complex ion is the hallmark of its acidic behavior. Other Group 2 hydroxides, like Mg(OH)₂, are purely basic and do not react with excess alkali because their larger, less polarizing cations cannot stabilize a similar hydroxo-complex.[4]

Quantitative Data Summary



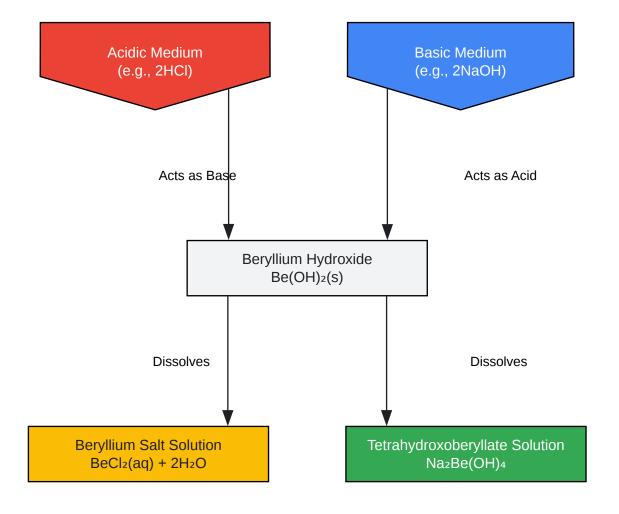
The physicochemical properties of **beryllium hydroxide** provide a quantitative basis for understanding its behavior. Key data are summarized in the table below.

Property	Value	Units	Notes
Molar Mass	43.026	g·mol ^{−1}	[2]
Solubility Product (Ksp)	6.92 × 10 ⁻²²	-	At 25 °C; indicates very low solubility in pure water.[2]
Std. Enthalpy of Formation ($\Delta fH \leftrightarrow_{298}$)	-904	kJ·mol ^{−1}	For the solid state.[2]
Std. Gibbs Free Energy ($\Delta fG \ominus$)	-818	kJ·mol ^{−1}	For the solid state.[2]
Acidity (pKa)	~3.7-5.7	-	Refers to the first deprotonation of the hydrated ion, [Be(H ₂ O) ₄] ²⁺ .[2]

Visualized Reaction Pathways and Workflows Diagram of Amphoteric Reactions

The following diagram illustrates the central role of Be(OH)₂ in reacting with both acidic and basic environments.





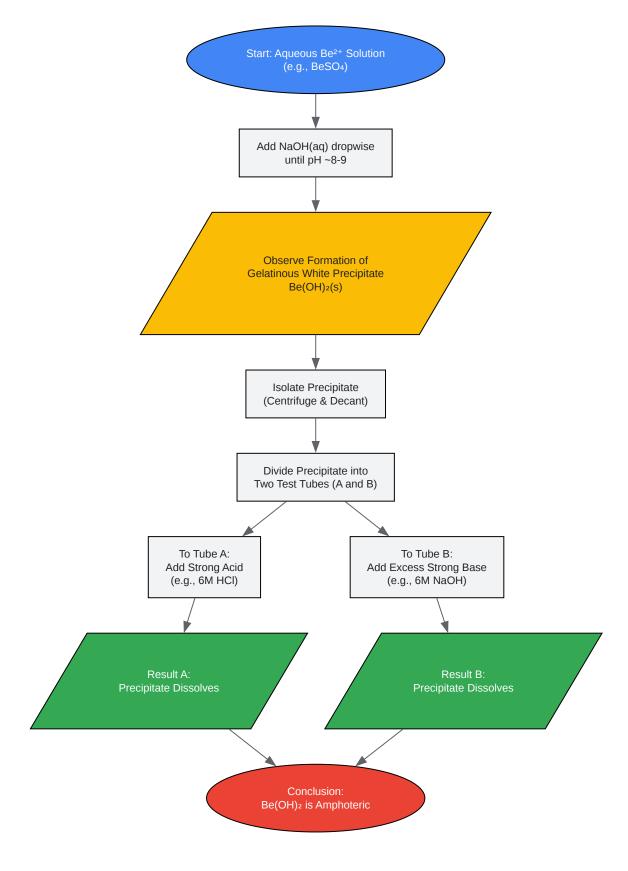
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Caption: Reaction pathways of Be(OH)₂ in acidic and basic media.

Experimental Workflow Diagram

This diagram outlines the logical flow of the experimental protocol described in Section 5.0.





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Caption: Workflow for verifying the amphoteric nature of Be(OH)2.



Experimental Protocol: Verification of Amphoterism

This protocol provides a method for synthesizing **beryllium hydroxide** and subsequently demonstrating its amphoteric properties. Safety Note: Beryllium compounds are toxic and carcinogenic. All procedures must be conducted in a certified fume hood with appropriate personal protective equipment (gloves, safety glasses, lab coat).

Materials and Reagents

- 0.5 M Beryllium Sulfate solution (BeSO₄)
- 1 M Sodium Hydroxide solution (NaOH)
- 6 M Sodium Hydroxide solution (NaOH)
- 6 M Hydrochloric Acid (HCl)
- Deionized water
- pH indicator strips or pH meter
- Test tubes (x3) and test tube rack
- Centrifuge and centrifuge tubes
- Pipettes

Procedure

Part 1: Synthesis of Beryllium Hydroxide

- Place 2-3 mL of 0.5 M BeSO₄ solution into a centrifuge tube.
- While gently stirring, add 1 M NaOH solution dropwise. A gelatinous, white precipitate of beryllium hydroxide (α-form) will form.[2]
- Continue adding NaOH until the solution is slightly basic (pH 8-9), checking with a pH strip. Avoid adding a large excess of NaOH at this stage, as it will cause the precipitate to redissolve by forming the beryllate complex.



- Centrifuge the mixture for 3-5 minutes at 2000 rpm to pellet the Be(OH)₂ precipitate.
- Carefully decant and discard the supernatant liquid.
- Wash the precipitate by adding 5 mL of deionized water, resuspending the solid, centrifuging, and decanting again. This removes residual sulfate ions.

Part 2: Testing Amphoteric Properties[5]

- After the final wash, add a small amount of deionized water to the precipitate to create a slurry. Divide this slurry equally between two clean test tubes, labeled A and B.
- Test with Acid (Tube A): To test tube A, add 6 M HCl drop by drop, shaking after each addition. Observe that the white Be(OH)₂ precipitate dissolves completely, forming a clear, colorless solution of beryllium chloride.
- Test with Base (Tube B): To test tube B, add 6 M NaOH solution drop by drop, shaking after each addition. Observe that the white Be(OH)₂ precipitate dissolves completely, forming a clear, colorless solution of sodium tetrahydroxoberyllate.

Expected Observations

The dissolution of the Be(OH)₂ precipitate in both a strong acid (HCl) and a strong base (excess NaOH) provides clear experimental evidence of its amphoteric character. This contrasts with a purely basic hydroxide like Mg(OH)₂, which would dissolve in acid but remain insoluble in excess base.

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